

physical and chemical properties of 2-Isopropyl-5-methyl-4-nitrophenol

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Compound of Interest

Compound Name: 2-Isopropyl-5-methyl-4-nitrophenol

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An In-depth Technical Guide to 2-Isopropyl-5-methyl-4-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropyl-5-methyl-4-nitrophenol, a derivative of the naturally occurring monoterpene thymol, is a compound of interest in various chemical and pharmaceutical research fields. Its structure, combining a phenolic ring with a nitro group, suggests potential for a range of biological activities and chemical applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-Isopropyl-5-methyl-4-nitrophenol**, detailed experimental protocols for its synthesis and characterization, and a discussion of its potential biological relevance.

Core Data Presentation

The following tables summarize the key physical and chemical properties of **2-Isopropyl-5-methyl-4-nitrophenol**. Due to a scarcity of experimentally determined data for this specific compound, computed values are provided alongside experimental data for the closely related precursor, thymol (2-isopropyl-5-methylphenol), for comparative purposes.

Table 1: Physical and Chemical Properties of **2-Isopropyl-5-methyl-4-nitrophenol**

Property	Value	Source
IUPAC Name	5-methyl-4-nitro-2-propan-2-ylphenol	PubChem[1]
CAS Number	36778-56-0	Sigma-Aldrich
Molecular Formula	C10H13NO3	PubChem[1]
Molecular Weight	195.22 g/mol	Sigma-Aldrich
Computed XLogP3	3.1	PubChem[1]
Computed Hydrogen Bond Donor Count	1	PubChem[1]
Computed Hydrogen Bond Acceptor Count	4	PubChem[1]
Computed Rotatable Bond Count	2	PubChem[1]

Table 2: Experimental Properties of Thymol (2-Isopropyl-5-methylphenol) for Comparison

Property	Value	Source
CAS Number	89-83-8	
Molecular Formula	C10H14O	
Molecular Weight	150.22 g/mol	
Melting Point	49-51 °C	
Boiling Point	232.9 °C	
Water Solubility	0.98 g/L at 25 °C	
pKa	10.59	

Experimental Protocols

Synthesis of 2-Isopropyl-5-methyl-4-nitrophenol from Thymol

This protocol describes a plausible method for the synthesis of **2-Isopropyl-5-methyl-4-nitrophenol** via the nitration of thymol. The procedure is adapted from established methods for the nitration of phenols.

Materials:

- Thymol (2-isopropyl-5-methylphenol)
- Acetic acid (glacial)
- Nitric acid (70%)
- Ice
- Distilled water
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- Dichloromethane
- Hexane
- Ethyl acetate

Procedure:

- **Dissolution:** In a 250 mL flask, dissolve 10 g of thymol in 50 mL of glacial acetic acid.
- **Cooling:** Place the flask in an ice bath and cool the solution to 0-5 °C with constant stirring.
- **Nitration:** Slowly add a cooled mixture of 6 mL of 70% nitric acid and 10 mL of glacial acetic acid dropwise to the thymol solution over a period of 30 minutes. Maintain the temperature of the reaction mixture below 10 °C throughout the addition.

- **Reaction:** After the addition is complete, continue to stir the reaction mixture in the ice bath for an additional 2 hours.
- **Quenching:** Slowly pour the reaction mixture into 200 mL of ice-cold water with vigorous stirring. A yellow precipitate should form.
- **Neutralization:** Carefully neutralize the mixture with a saturated solution of sodium bicarbonate until the effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with three 50 mL portions of dichloromethane.
- **Washing:** Combine the organic extracts and wash them with 100 mL of distilled water, followed by 100 mL of brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent.
- **Characterization:** Collect the fractions containing the desired product, combine them, and remove the solvent to yield pure **2-Isopropyl-5-methyl-4-nitrophenol**. Confirm the identity and purity of the compound using ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry.

Characterization of 2-Isopropyl-5-methyl-4-nitrophenol

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra should be acquired to confirm the structure of the synthesized compound. The expected signals in the ^1H NMR spectrum would include aromatic protons, an isopropyl group, a methyl group, and a hydroxyl proton.
- **Infrared (IR) Spectroscopy:** An IR spectrum should be recorded to identify the characteristic functional groups, including the O-H stretch of the phenol, C-H stretches of the alkyl groups,

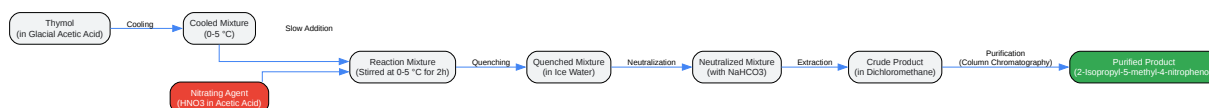
C=C stretches of the aromatic ring, and the asymmetric and symmetric stretches of the nitro group.

- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. The mass spectrum is expected to show a molecular ion peak corresponding to the molecular weight of **2-Isopropyl-5-methyl-4-nitrophenol**.

Mandatory Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-Isopropyl-5-methyl-4-nitrophenol** from thymol.

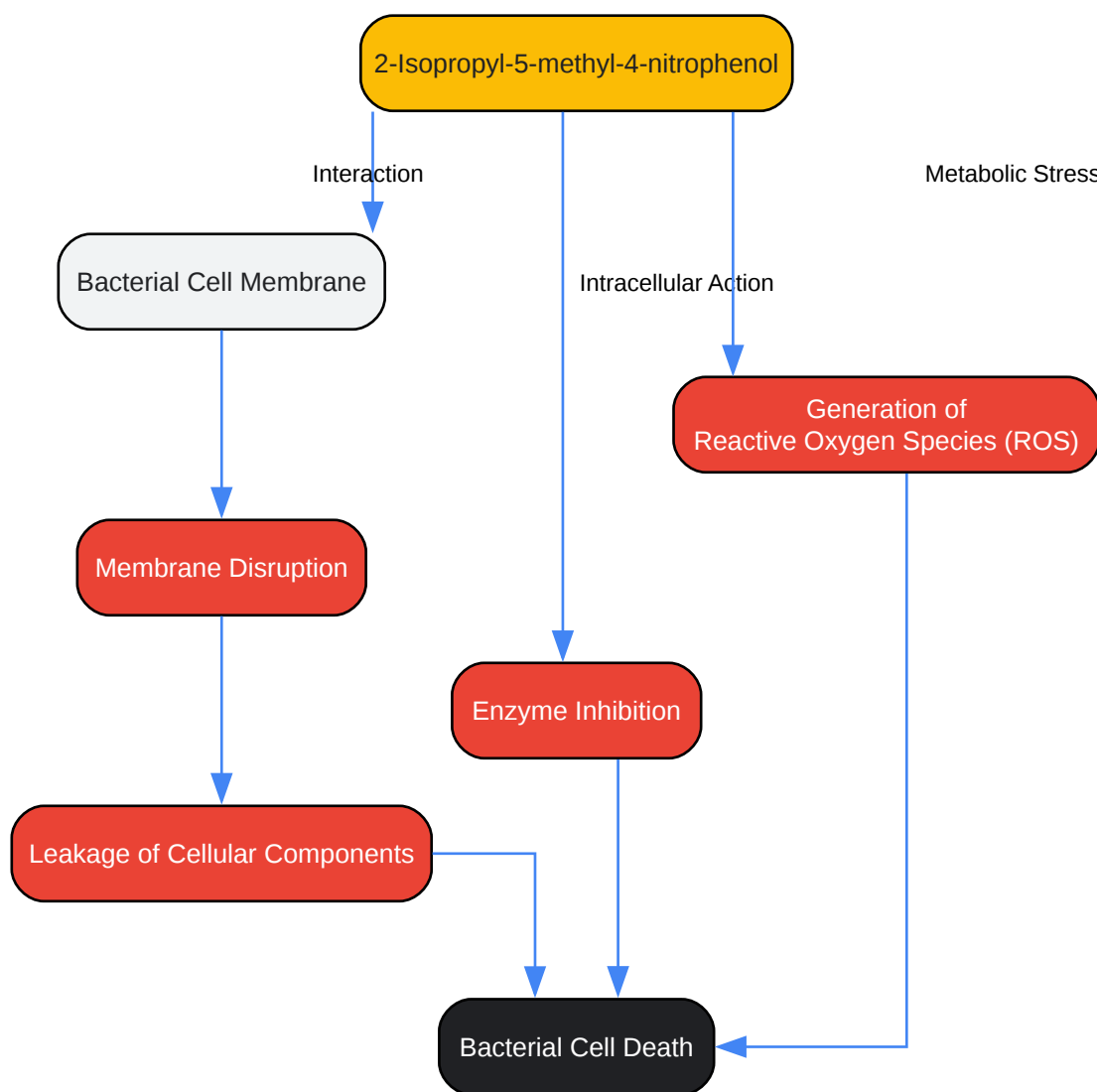


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Caption: Synthesis workflow for **2-Isopropyl-5-methyl-4-nitrophenol**.

Hypothetical Mechanism of Antimicrobial Action

While the specific biological activities of **2-Isopropyl-5-methyl-4-nitrophenol** are not well-documented, related phenolic and nitro-aromatic compounds are known to exhibit antimicrobial properties.^[2] The following diagram illustrates a hypothetical mechanism of action.



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Caption: Hypothetical antimicrobial mechanism of action.

Discussion and Future Directions

The available data on **2-Isopropyl-5-methyl-4-nitrophenol** is limited, highlighting a need for further experimental investigation. The primary areas for future research should include the experimental determination of its physicochemical properties, such as melting point, boiling point, solubility, and pKa. Furthermore, a thorough evaluation of its biological activities is warranted. Given the known antimicrobial and antioxidant properties of its parent compound, thymol, and the diverse bioactivities of other nitrophenols, it is plausible that **2-Isopropyl-5-methyl-4-nitrophenol** may possess interesting pharmacological properties.[2] Screening for

antimicrobial, antifungal, antioxidant, and cytotoxic activities would be a valuable starting point. Elucidation of its mechanism of action and potential involvement in cellular signaling pathways will be crucial for any future drug development efforts.

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References

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